

A Comprehensive Technical Guide to 5-TAMRA Amine: Solubility and Storage

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Compound of Interest

Compound Name: TAMRA amine, 5-isomer

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For researchers, scientists, and professionals in drug development, the proper handling of fluorescent dyes is paramount to ensure experimental success and reproducibility. This guide provides an in-depth overview of the solubility and optimal storage conditions for 5-Carboxytetramethylrhodamine (5-TAMRA) amine, a widely used fluorescent label.

Core Properties of 5-TAMRA

5-TAMRA is a popular orange-red fluorophore frequently employed in bioconjugation, particularly for labeling nucleic acids, peptides, and proteins.^{[1][2]} It serves as a valuable FRET (Förster Resonance Energy Transfer) acceptor for fluorescein (FAM) derivatives.^{[2][3]} The amine-functionalized version of 5-TAMRA allows for its conjugation with various electrophilic reagents.^{[2][3]}

Solubility Profile

The solubility of 5-TAMRA amine is a critical factor in the preparation of stock solutions for labeling experiments. It exhibits good solubility in common organic solvents but has limited solubility in aqueous buffers alone.

Solvent	Solubility	Notes
Dimethylformamide (DMF)	Good[2][3][4]	Anhydrous DMF is recommended for preparing stock solutions.
Dimethyl sulfoxide (DMSO)	Good[2][3][4]	Anhydrous DMSO is recommended for preparing stock solutions.
Alcohols (e.g., Methanol)	Good[3][4][5]	
Aqueous Buffers (pH > 6.5)	Soluble[1][5]	Stability is pH-dependent.

Quantitative solubility data for the closely related 5-TAMRA NHS ester provides a useful reference:

Solvent	Concentration
DMF	2 mg/mL[6]
DMSO	1.4 mg/mL[6]
Ethanol	0.2 mg/mL[6]
PBS (pH 7.2)	0.25 mg/mL[6]

Recommended Storage Conditions

Proper storage is essential to maintain the integrity and fluorescent properties of 5-TAMRA amine. The primary considerations are temperature, light exposure, and moisture.

Solid Form

Parameter	Condition	Duration
Temperature	-20°C[2][3][4][7]	Up to 24 months[3]
Light	Protect from light; store in the dark.[2][3][7]	
Moisture	Store in a desiccated environment.[2][3][7]	
Transportation	Can be shipped at room temperature.[2][3][8]	Up to 3 weeks[3]

In Solution

Stock solutions of 5-TAMRA amine, typically prepared in anhydrous DMSO or DMF, require careful storage to prevent degradation.

Parameter	Condition	Duration
Temperature	-20°C[1][9]	Up to one month[9]
Light	Protect from light, especially when in solution.[10]	
Handling	Store in tightly sealed vials as aliquots to avoid repeated freeze-thaw cycles.[9] Allow the vial to equilibrate to room temperature before opening to prevent condensation.[1][9]	

Experimental Protocols

Preparation of a 10 mg/mL 5-TAMRA Stock Solution

This protocol is adapted from methods for the amine-reactive NHS ester derivative but provides a general guideline for preparing a stock solution of 5-TAMRA amine.

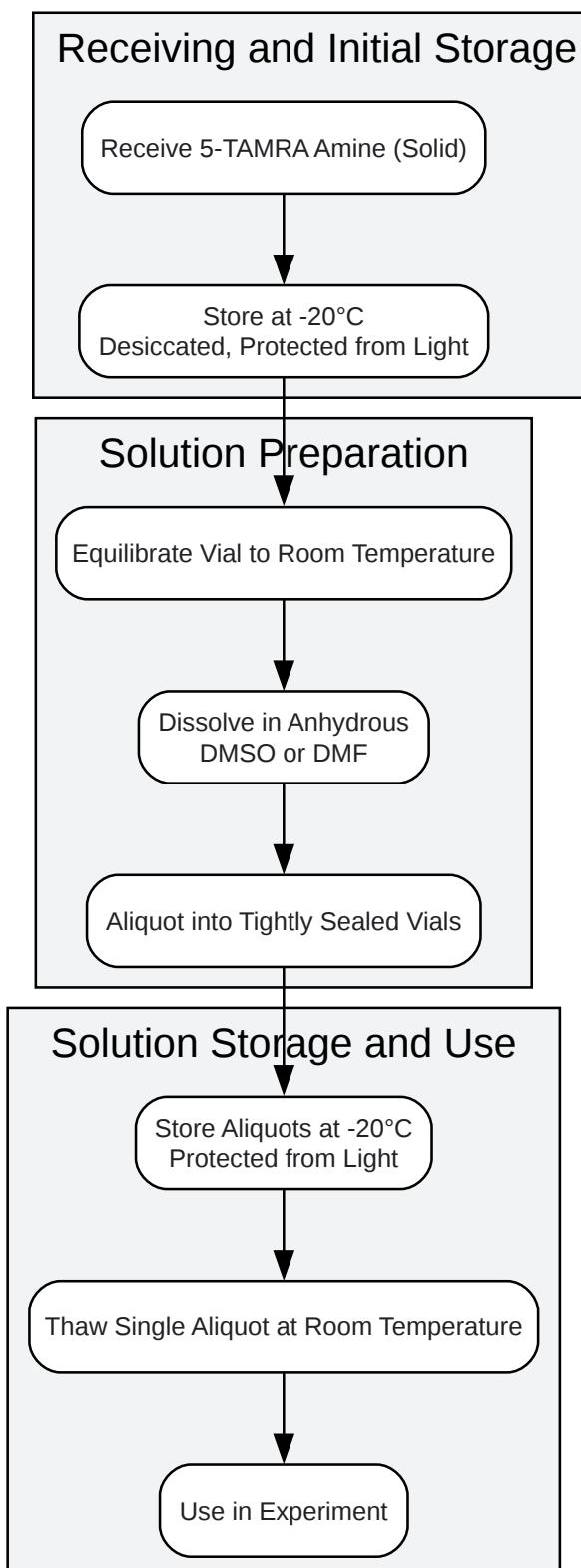
Materials:

- 5-TAMRA amine
- Anhydrous dimethylformamide (DMF) or dimethyl sulfoxide (DMSO)
- Vortex mixer
- Microcentrifuge

Procedure:

- Allow the vial of 5-TAMRA amine to warm to room temperature before opening.
- Add the appropriate volume of anhydrous DMF or DMSO to the vial to achieve a 10 mg/mL concentration.
- Mix thoroughly by vortexing until the dye is completely dissolved.
- Briefly centrifuge the vial to collect the solution at the bottom.
- The stock solution is now ready for use in labeling reactions.

Workflow for Handling and Storage of 5-TAMRA Amine

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Caption: Workflow for handling and storing 5-TAMRA amine.

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